

Inter-laboratory validation of Sisapronil residue detection method

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Compound of Interest

Compound Name: *Sisapronil*

Cat. No.: *B10859580*

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An Inter-laboratory Comparison Guide to the Validated Detection Method for **Sisapronil** Residues

This guide provides a detailed overview of the validated analytical method for the detection of **sisapronil** residues in bovine tissues. The information is compiled from reports by the Joint FAO/WHO Expert Committee on Food Additives (JECFA), offering researchers, scientists, and drug development professionals a comprehensive resource on the performance and protocol of this high-performance liquid chromatography-tandem mass spectrometry (LC-MS/MS) method. While true inter-laboratory validation data is not publicly available, this guide presents a thorough analysis of the single-laboratory validation data, with performance comparisons across different tissue matrices.

Performance Characteristics of the Analytical Method

The LC-MS/MS method for **sisapronil** residue detection has been validated in a single laboratory, demonstrating its suitability for quantifying **sisapronil** in various bovine edible tissues. The key performance parameters from the validation are summarized below.

Table 1: Accuracy of the Sisapronil Residue Detection Method in Bovine Tissues

Tissue Type	Intra-day Mean Accuracy (% Recovery)
Muscle	84.9 - 105%
Liver	98.0 - 109%
Kidney	96.2 - 108%
Fat	97.0 - 110%
Small Intestine	104 - 107%

Table 2: General Performance Parameters of the Sisapronil Residue Detection Method

Parameter	Specification
Analytical Method	High-Performance Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)
Marker Residue	Parent Sisapronil
Analytical Range	5.00 - 1000 µg/kg
Limit of Quantification (LOQ)	5 µg/kg for all tissues
Selectivity	No significant interfering substances observed at the retention time of sisapronil. [1] [2]
Stability of Spiking Solutions	Stable in acetonitrile/water (50:50, v/v) at approx. 1-8 °C for at least 104 days. [1]

Experimental Protocol: LC-MS/MS Analysis of Sisapronil

The following protocol details the validated method for the determination of **sisapronil** residues in bovine edible tissues[\[1\]](#)[\[2\]](#)[\[3\]](#).

1. Sample Preparation and Extraction

- Weigh 1 g of tissue.

- Extract the sample twice with 1% trifluoroacetic acid in a 9:1 mixture of acetonitrile and water (CH₃CN:H₂O, v/v), using a tissue-to-solvent ratio of 1:7 (v/v).[\[1\]](#)[\[2\]](#)
- Agitate and centrifuge the mixture.
- Transfer the supernatant to an HPLC vial for analysis. No further purification is performed.[\[1\]](#)[\[2\]](#)

2. Chromatographic Conditions

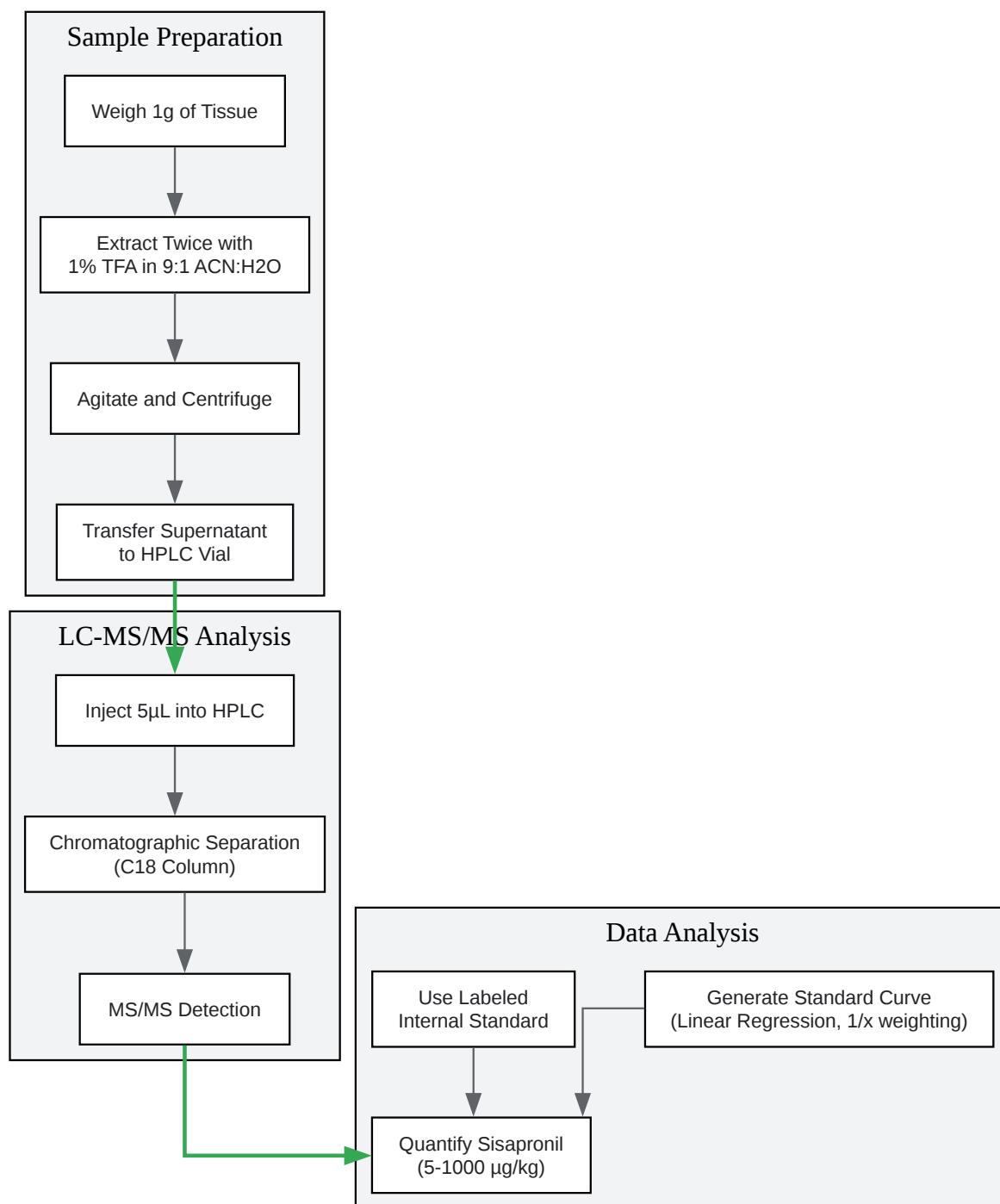
- Instrument: High-Performance Liquid Chromatography system coupled with a tandem mass spectrometer.
- Column: 5 µm C18, 100Å, 2 x 50 mm column with a 2 x 4 mm C18 guard column.[\[2\]](#)
- Mobile Phase:
 - A: 0.027% formic acid in 2 mM ammonium acetate (v/v).[\[2\]](#)[\[3\]](#)
 - B: Acetonitrile.[\[2\]](#)[\[3\]](#)
- Gradient Program:
 - Start with 45% A.
 - From 0.6 to 2.4 minutes, decrease to 5% A.
 - From 2.5 to 6.5 minutes, return to 45% A.[\[1\]](#)[\[2\]](#)
- Flow Rate: 0.5 mL/min.[\[2\]](#)
- Injection Volume: 5 µL.[\[2\]](#)

3. Quantification

- An internal standard, **sisapronil** labeled at three positions (¹³C₂-¹⁵N), is used.[\[1\]](#)[\[2\]](#)
- Standard curves are generated using simple linear regression with a 1/x weighting to cover the analytical range of 5 to 1000 µg/kg.[\[1\]](#)[\[2\]](#)

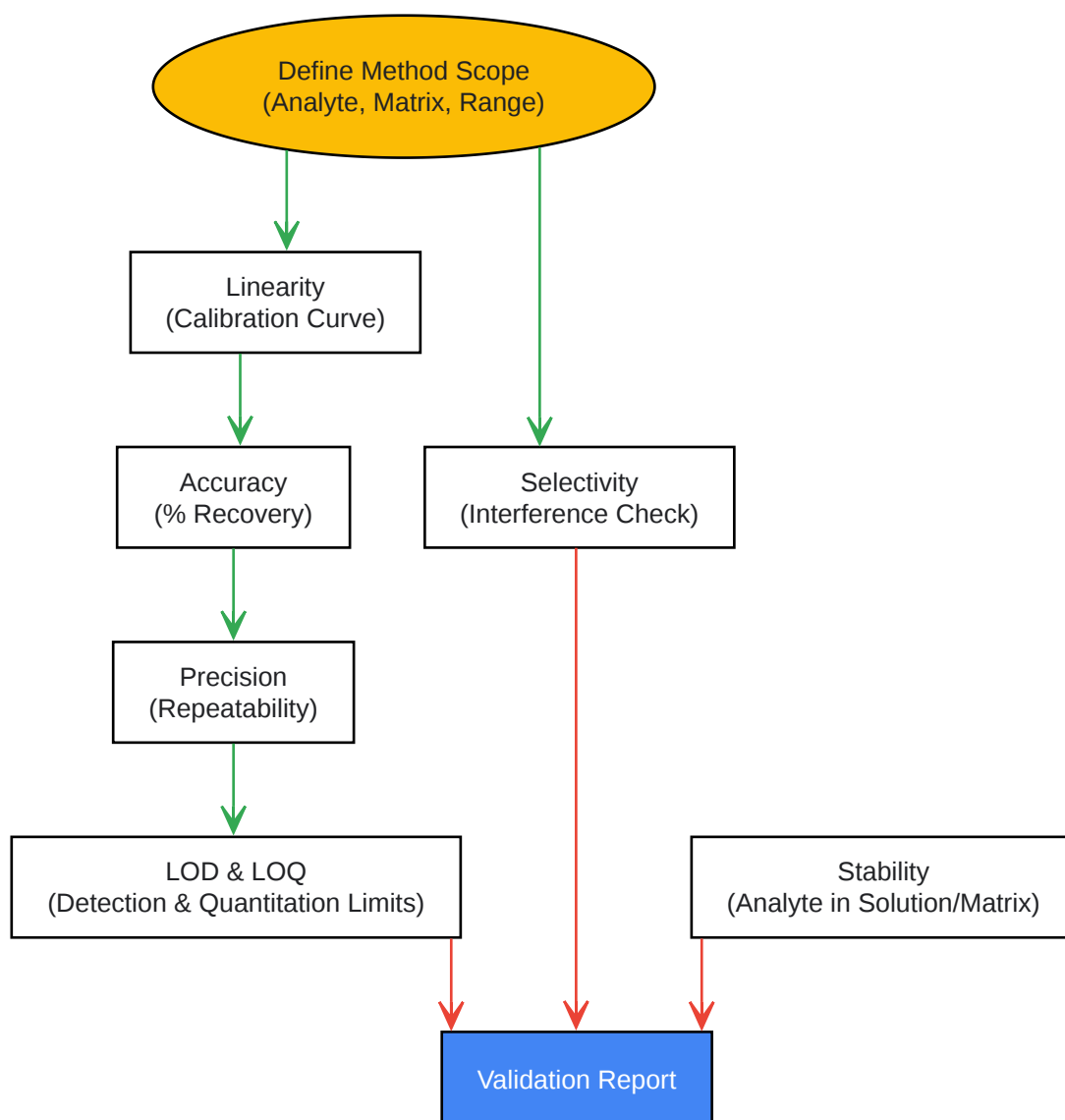
Visualizing the Workflow and Validation Process

The following diagrams illustrate the experimental workflow for the **sisapronil** residue detection method and the logical steps involved in a single-laboratory method validation process.



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Caption: Experimental workflow for **sisapronil** residue detection.



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Caption: Logical workflow for single-laboratory method validation.

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